

An In-Depth Technical Guide to 1-Chloro-3,4,5-tribromobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-3,4,5-tribromobenzene

CAS No.: 3460-25-1

Cat. No.: B1601005

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, detailing the core chemical properties, synthesis, and characterization of **1-chloro-3,4,5-tribromobenzene**. The information is structured to provide not only foundational data but also actionable insights into its laboratory application.

Compound Identification and Core Physicochemical Properties

1-Chloro-3,4,5-tribromobenzene is a halogenated aromatic compound. Its structure, characterized by a single chlorine atom and three bromine atoms substitution on a benzene ring, makes it a valuable intermediate in specialized organic synthesis.

Nomenclature and Identifiers:

- IUPAC Name: 1,2,3-tribromo-5-chlorobenzene[1]
- Common Synonyms: 3,4,5-Tribromochlorobenzene[1]

- CAS Number: 3460-25-1[1][2]
- Molecular Formula: C₆H₂Br₃Cl[1]

A summary of its key physical and computed properties is presented below. These values are crucial for designing experimental conditions, such as selecting appropriate solvents for reactions and purification.

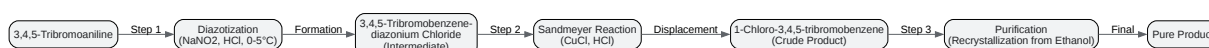
Property	Value	Source
Molecular Weight	349.24 g/mol	PubChem[1]
Melting Point	98-100 °C	ChemicalBook[2]
Boiling Point (Predicted)	308.0 ± 37.0 °C	ChemicalBook[2]
Density (Predicted)	2.329 ± 0.06 g/cm ³	ChemicalBook[2]
XLogP3-AA (Computed)	4.6	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]

Note: Predicted values are computationally derived and should be used as estimates pending experimental verification.

Synthesis and Purification

The most logical synthetic route to **1-chloro-3,4,5-tribromobenzene** involves a Sandmeyer reaction starting from 3,4,5-tribromoaniline. This classical transformation provides a reliable method for introducing a chlorine atom onto a pre-brominated aromatic ring.

The Sandmeyer reaction is chosen for its efficiency in converting an aromatic amino group into a halogen via a diazonium salt intermediate.[3][4] The use of copper(I) chloride is critical as it catalyzes the displacement of the diazonium group with a chloride ion.[4]



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Caption: Synthesis workflow for **1-chloro-3,4,5-tribromobenzene**.

Detailed Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol outlines a self-validating system for the synthesis and subsequent purification of the target compound.

Step 1: Diazotization of 3,4,5-Tribromoaniline

- In a 250 mL three-necked flask equipped with a mechanical stirrer and a thermometer, suspend 3,4,5-tribromoaniline (1 equivalent) in a 2M solution of hydrochloric acid.
- Cool the suspension to 0-5 °C in an ice-salt bath with vigorous stirring. The formation of a fine, non-clumping slurry of the amine hydrochloride is critical for a successful reaction.
- Prepare a solution of sodium nitrite (1.1 equivalents) in cold water.
- Add the sodium nitrite solution dropwise to the amine suspension, ensuring the temperature is maintained below 5 °C. The rate of addition should be slow enough to prevent a rapid rise in temperature from the exothermic reaction. Diazotization is complete when a slight excess of nitrous acid is detected with starch-iodide paper.[5]

Step 2: Sandmeyer Reaction

- In a separate flask, dissolve copper(I) chloride (1.2 equivalents) in concentrated hydrochloric acid.
- Cool the freshly prepared, cold diazonium salt solution from Step 1 and add it portion-wise to the stirred cuprous chloride solution.
- A vigorous evolution of nitrogen gas will be observed. Allow the reaction mixture to warm to room temperature and stir for 1-2 hours until the gas evolution ceases.

Step 3: Isolation and Purification

- The crude product will precipitate as a solid. Isolate it by vacuum filtration and wash thoroughly with water to remove inorganic salts.
- For purification, recrystallize the crude solid from hot ethanol. The choice of ethanol is based on the differential solubility of the product at high and low temperatures, allowing for the separation of impurities.
- Collect the purified crystals by filtration, wash with a small amount of cold ethanol, and dry under vacuum. The final product should be a crystalline solid.

Spectroscopic and Analytical Characterization

Structural confirmation of **1-chloro-3,4,5-tribromobenzene** relies on a combination of spectroscopic methods. The expected spectral data are detailed below, providing a baseline for sample validation.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to be simple due to the molecule's symmetry. The two aromatic protons are chemically equivalent, leading to a single signal.

- Expected Chemical Shift (δ): A singlet in the aromatic region (approximately 7.5-8.0 ppm). The exact shift is influenced by the deshielding effects of the four halogen substituents.
- Integration: The integral of this peak should correspond to two protons.
- Splitting Pattern: A singlet, as there are no adjacent, non-equivalent protons to cause spin-spin coupling.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the number of unique carbon environments.

- Expected Signals: Due to symmetry, four distinct signals are expected:
 - C1 (bearing Cl)

- C2 and C6 (equivalent carbons bearing H)
- C3 and C5 (equivalent carbons bearing Br)
- C4 (carbon bearing Br)

Mass Spectrometry (MS)

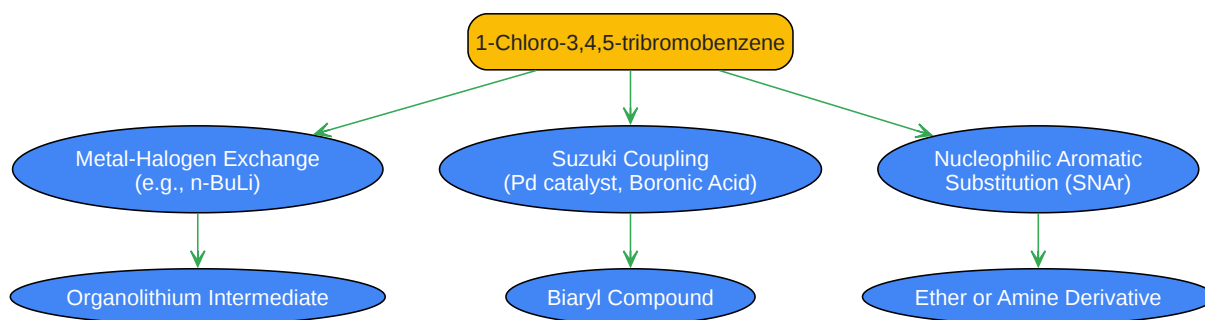
Mass spectrometry is crucial for confirming the molecular weight and isotopic pattern, which is characteristic of polyhalogenated compounds.

- Molecular Ion (M^+): A complex cluster of peaks will be observed due to the natural isotopic abundances of bromine (^{79}Br and ^{81}Br , ~1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl , ~3:1 ratio). The most intense peak in this cluster will correspond to the monoisotopic mass.[\[1\]](#)
- Expected Monoisotopic Mass: 345.73952 Da[\[1\]](#)

Spectroscopic Data	Expected Features
^1H NMR	Singlet, $\delta \approx 7.5\text{-}8.0$ ppm, Integration = 2H
^{13}C NMR	Four distinct signals for the aromatic carbons
Mass Spec (EI)	Complex isotopic cluster for the molecular ion peak around m/z 346
IR Spectroscopy	C-H stretching (aromatic) $> 3000\text{ cm}^{-1}$, C=C stretching (aromatic) $\sim 1400\text{-}1600\text{ cm}^{-1}$, C-Br and C-Cl stretching in the fingerprint region $< 1100\text{ cm}^{-1}$

Reactivity and Potential Applications

1-Chloro-3,4,5-tribromobenzene serves as a versatile building block in organic synthesis. The presence of four halogen atoms offers multiple sites for further functionalization through reactions such as metal-halogen exchange or cross-coupling reactions.



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Caption: Potential reaction pathways for **1-chloro-3,4,5-tribromobenzene**.

The differential reactivity of the C-Br versus C-Cl bonds can be exploited for selective transformations. For instance, C-Br bonds are generally more susceptible to oxidative addition in palladium-catalyzed cross-coupling reactions than the stronger C-Cl bond, allowing for regioselective synthesis. This makes the compound a precursor for creating complex molecules with precisely controlled substitution patterns, which is of interest in the development of pharmaceuticals and advanced materials.

Safety and Handling

While specific toxicological data for **1-chloro-3,4,5-tribromobenzene** is not extensively documented, it should be handled with the standard precautions for halogenated aromatic compounds, which are often irritants and may have long-term health effects.

- **Handling:** Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly sealed.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Hazard Category	Precautionary Measures
Skin Contact	May cause irritation. Wash affected area with soap and water.
Eye Contact	May cause serious irritation. Flush eyes with water for at least 15 minutes.
Inhalation	May cause respiratory tract irritation. Move to fresh air.
Ingestion	Assumed to be harmful. Do not induce vomiting. Seek immediate medical attention.

This safety information is based on general knowledge of similar compounds and should be supplemented with a material-specific Safety Data Sheet (SDS) when available.

References

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- [To cite this document: BenchChem. \[An In-Depth Technical Guide to 1-Chloro-3,4,5-tribromobenzene\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1601005/docs#an-in-depth-technical-guide-to-1-chloro-3-4-5-tribromobenzene\]](#)

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